

Comprehensive Guide to Molecular Weight Calculation of Triple-Labeled L-Proline

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Compound of Interest

Compound Name: *L-PROLINE (13C5,D7,15N)*

Cat. No.: *B1579757*

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Part 1: Introduction & Theoretical Framework

Defining "Triple-Labeled" L-Proline

In advanced structural biology and metabolomics, "triple-labeled" refers to the uniform incorporation of three distinct stable isotopes: Carbon-13 (ngcontent-ng-c2372798075="" _ngghost-ng-c102404335="" class="inline ng-star-inserted">

), Nitrogen-15 (

), and Deuterium (

or D).

While standard Stable Isotope Labeling with Amino Acids in Cell Culture (SILAC) often uses "double-labeled" (

) arginine or lysine, triple-labeled L-Proline is uniquely valuable for:

- NMR Spectroscopy: Deuteration (

) suppresses proton relaxation pathways, sharpening signals in high-molecular-weight proteins (

), while

and

allow for multidimensional correlation experiments (e.g., HNCA, HNCO).

- Metabolic Tracing: Providing a unique mass signature (

) distinct from naturally occurring isotopologues.

The Chemistry of L-Proline[2][3]

- IUPAC Name: (2S)-pyrrolidine-2-carboxylic acid
- Chemical Formula (Unlabeled):

[1][2][3]

- Standard Monoisotopic Mass: ~115.0633 Da

Isotopic Parameters

To calculate the precise molecular weight, we must use the exact atomic masses of the stable isotopes.

Element	Isotope	Exact Mass (Da)	Abundance (Natural)	Labeling Enrichment (Typical)
Carbon		12.000000	98.93%	< 1%
	13.003355	1.07%	> 99%	
Nitrogen		14.003074	99.63%	< 1%
	15.000109	0.37%	> 99%	
Hydrogen (D)		1.007825	99.98%	< 1%
	2.014102	0.015%	> 98%	
Oxygen		15.994915	99.76%	N/A (Unlabeled)

Part 2: Step-by-Step Molecular Weight Calculation

Structural Breakdown

L-Proline (

) contains 9 protons in total. However, in triple-labeled reagents (e.g., CIL Product CLM-1573), deuteration is typically

.

- Carbon-bound Hydrogens (Non-exchangeable): 7 atoms (Ring protons:

). These are permanently deuterated.

- Heteroatom-bound Hydrogens (Exchangeable): 2 atoms (Amine

and Carboxyl

). These exchange rapidly with the solvent (

or

).

Scenario A: Anhydrous Powder (Theoretical Max Mass) Assuming the exchangeable protons are also Deuterium (if lyophilized from

).

Scenario B: In

Solution (Physiological/Experimental) The 2 exchangeable deuterons are replaced by protons (

) from water.

Calculation Logic (Scenario A: Fully Deuterated)

- Carbons (

):

- Nitrogen (

):

- Oxygens (

):

- Deuteriums (

):

Total MW (Fully Deuterated):130.1336 Da

Calculation Logic (Scenario B: in)

Most common experimental mass spec observation.

- Core (

):

(Sum of C, N, O above)

- Non-Exchangeable (

):

- Exchangeable (

):

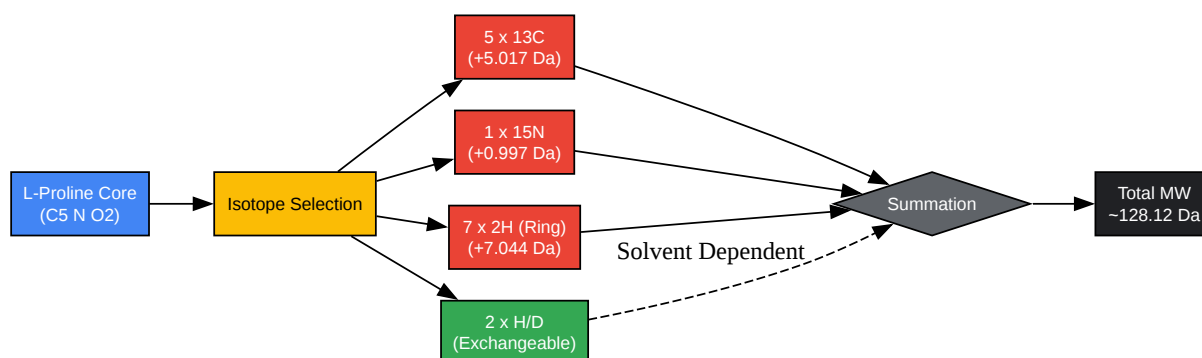
Total MW (In Solution):128.1211 Da

Mass Shift Analysis ()

Compared to Unlabeled L-Proline (~115.06 Da):

- Shift:
- Composition of Shift:
 - Da from Carbon ()
 - Da from Nitrogen ()
 - Da from Deuterium ()

Visualization of Calculation Logic



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Figure 1: Logic flow for calculating the molecular weight of Triple-Labeled L-Proline, accounting for fixed and exchangeable isotopes.

Part 3: Technical Workflow & Validation

Quality Control Protocol (Mass Spectrometry)

Before using triple-labeled Proline in expensive NMR or SILAC experiments, validate the isotopic enrichment and purity.

Method: Direct Infusion ESI-MS (Electrospray Ionization Mass Spectrometry).

- Preparation: Dissolve 1 mg of labeled Proline in 1 mL of 50:50 Methanol:Water (Formic Acid).
- Blank: Run a solvent blank to clear background.
- Acquisition: Acquire spectra in Positive Ion Mode ().
- Expectation:
 - Unlabeled Proline: Peak at

(

).

- Triple-Labeled Proline: Peak at

(

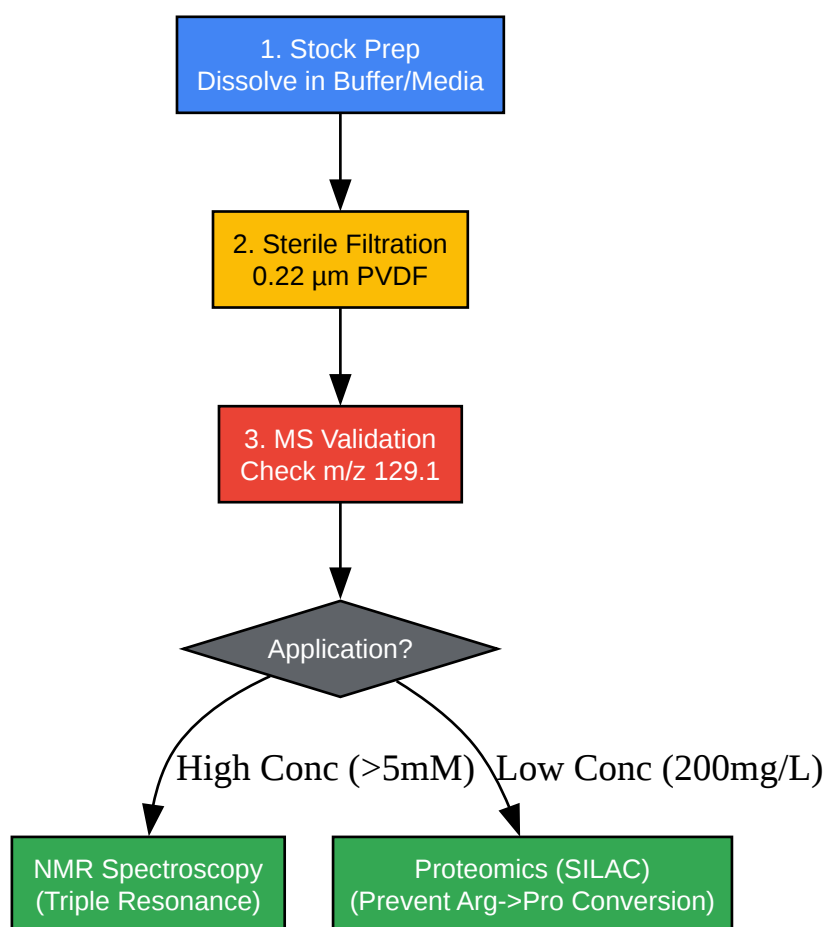
).

- Note: The proton added during ionization (

) is from the solvent. If solvent is

, it adds ~1.008 Da.

Workflow: From Stock to Experiment



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Figure 2: Operational workflow for handling triple-labeled reagents from preparation to application.

Troubleshooting Purity Issues

- **Incomplete Enrichment:** If you observe peaks at (e.g., 128.1 instead of 129.1 in MS), it indicates incomplete deuteration or incorporation.
- **Arg-to-Pro Conversion (SILAC):** In cell culture, heavy Arginine can be metabolically converted to heavy Proline, confusing data. Adding excess Triple-Labeled Proline (which is distinct from the converted species) or just heavy Proline saturates the pool, preventing the conversion artifact.

Part 4: Data Summary Table

Parameter	Unlabeled L-Proline	Triple-Labeled L-Proline ()
Formula		(in)
Monoisotopic Mass	115.0633 Da	128.1211 Da
(MS)	116.07 Da	129.13 Da
Mass Shift	0	+13.06 Da
Primary Application	Standard Growth	NMR Relaxation / SILAC Conversion Block

References

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- [2. isotope.com \[isotope.com\]](#)
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